

Application Notes and Protocols: 4-Bromophenylsulfur Pentafluoride in Organic Synthesis

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Compound of Interest

Compound Name: 4-Bromophenylsulfur pentafluoride

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Introduction

4-Bromophenylsulfur pentafluoride is a versatile building block in modern organic synthesis. The pentafluorosulfanyl (SF_5) group, often referred to as a "super-trifluoromethyl group," offers a unique combination of properties that are highly sought after in the design of novel pharmaceuticals, agrochemicals, and advanced materials.^[1] This functional group is characterized by its high electronegativity, steric bulk, and exceptional chemical and thermal stability.^{[1][2]} These attributes can significantly enhance the lipophilicity, metabolic stability, and biological activity of organic molecules.^[1]

While sometimes generally described as a fluorinating agent, the primary and well-documented application of **4-bromophenylsulfur pentafluoride** in organic synthesis is not as a direct source of fluorine for fluorination reactions. Instead, it serves as a valuable precursor for introducing the 4-(pentafluorosulfanyl)phenyl moiety into complex molecules via cross-coupling reactions. The bromo-substituent provides a reactive handle for such transformations, most notably in palladium-catalyzed Suzuki-Miyaura coupling.^{[3][4][5]}

These application notes provide detailed protocols for the use of **4-bromophenylsulfur pentafluoride** as a building block in Suzuki-Miyaura cross-coupling reactions, enabling the synthesis of a wide range of functionalized aryl- SF_5 compounds.

Data Presentation: Suzuki-Miyaura Coupling of 4-Bromophenylsulfur Pentafluoride

The following table summarizes the key reactants and conditions for a representative Suzuki-Miyaura coupling reaction utilizing **4-bromophenylsulfur pentafluoride**. This reaction facilitates the formation of a boronate ester, which can then be used in subsequent coupling reactions.

Reactant/Condition	Parameter	Reference
Aryl Halide	4-Bromophenylsulfur pentafluoride	[4][5]
Boron Source	Bis(pinacolato)diboron	[4][5]
Catalyst	[1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) (Pd(dppf) ₂ Cl ₂)	[4][5]
Base	Potassium Acetate (KOAc)	[4][5]
Solvent	1,4-Dioxane	[4][5]
Temperature	100 °C	[4][5]
Reaction Time	16 hours	[4][5]

Experimental Protocols

Protocol 1: Synthesis of 2-(4-(Pentafluorosulfanyl)phenyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane via Suzuki-Miyaura Coupling

This protocol describes the palladium-catalyzed borylation of **4-bromophenylsulfur pentafluoride** to generate a key intermediate for further cross-coupling reactions.

Materials:

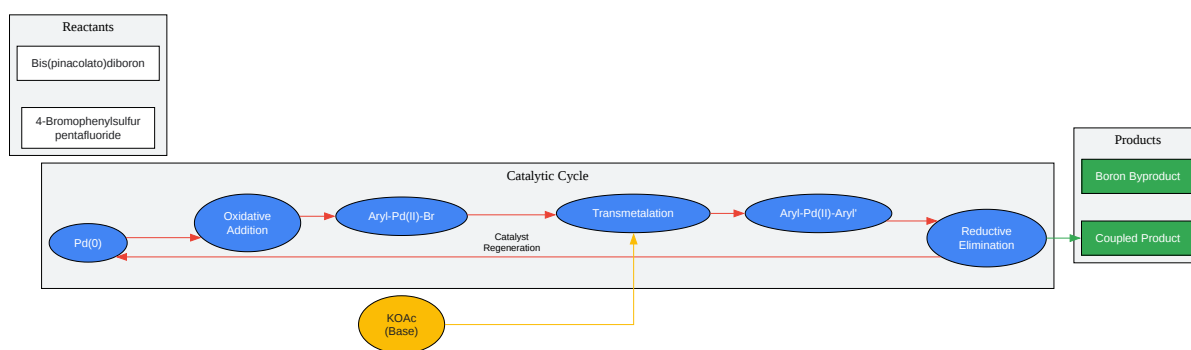
- **4-Bromophenylsulfur pentafluoride** (1.0 eq)
- Bis(pinacolato)diboron (1.2 eq)
- Potassium acetate (2.0 eq)
- [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) ($\text{Pd(dppf)}_2\text{Cl}_2$) (0.09 eq)
- Anhydrous 1,4-dioxane
- Ethyl acetate
- Water
- Schlenk flask or similar reaction vessel for inert atmosphere reactions
- Standard glassware for extraction and purification
- Magnetic stirrer and heating mantle/oil bath
- Inert gas supply (Argon or Nitrogen)

Procedure:[\[4\]](#)[\[5\]](#)

- To a dry Schlenk flask under an inert atmosphere, add **4-bromophenylsulfur pentafluoride** (1.0 eq), bis(pinacolato)diboron (1.2 eq), potassium acetate (2.0 eq), and $\text{Pd(dppf)}_2\text{Cl}_2$ (0.09 eq).
- Add anhydrous 1,4-dioxane to the flask.
- Stir the reaction mixture at 100 °C for 16 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Add ethyl acetate to the reaction mixture.
- Wash the organic mixture with water.

- Separate the organic layer, dry it over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel to yield the desired 2-(4-(pentafluorosulfanyl)phenyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane.

Visualizations



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Figure 1. Generalized workflow for the Suzuki-Miyaura cross-coupling reaction.

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